

Application Notes and Protocols for Atuliflapon (AZD5718)

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Compound of Interest

Compound Name: Atuliflapon

Cat. No.: B605769

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Introduction

Atuliflapon (AZD5718) is a potent and reversible inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1][2] FLAP is a critical upstream protein in the leukotriene biosynthesis pathway, making it a key target for anti-inflammatory therapies.[3][4] This document provides detailed in vitro assay protocols to characterize the activity of **Atuliflapon** and similar compounds targeting the FLAP pathway.

Mechanism of Action

Atuliflapon selectively binds to FLAP, preventing the transfer of arachidonic acid to 5-lipoxygenase (5-LO).[5] This initial step is essential for the production of all leukotrienes (LTs), including the potent chemoattractant LTB4 and the cysteinyl leukotrienes (LTC4, LTD4, LTE4) involved in bronchoconstriction and vascular permeability.[3][4] By inhibiting FLAP, **Atuliflapon** effectively suppresses the entire leukotriene cascade.

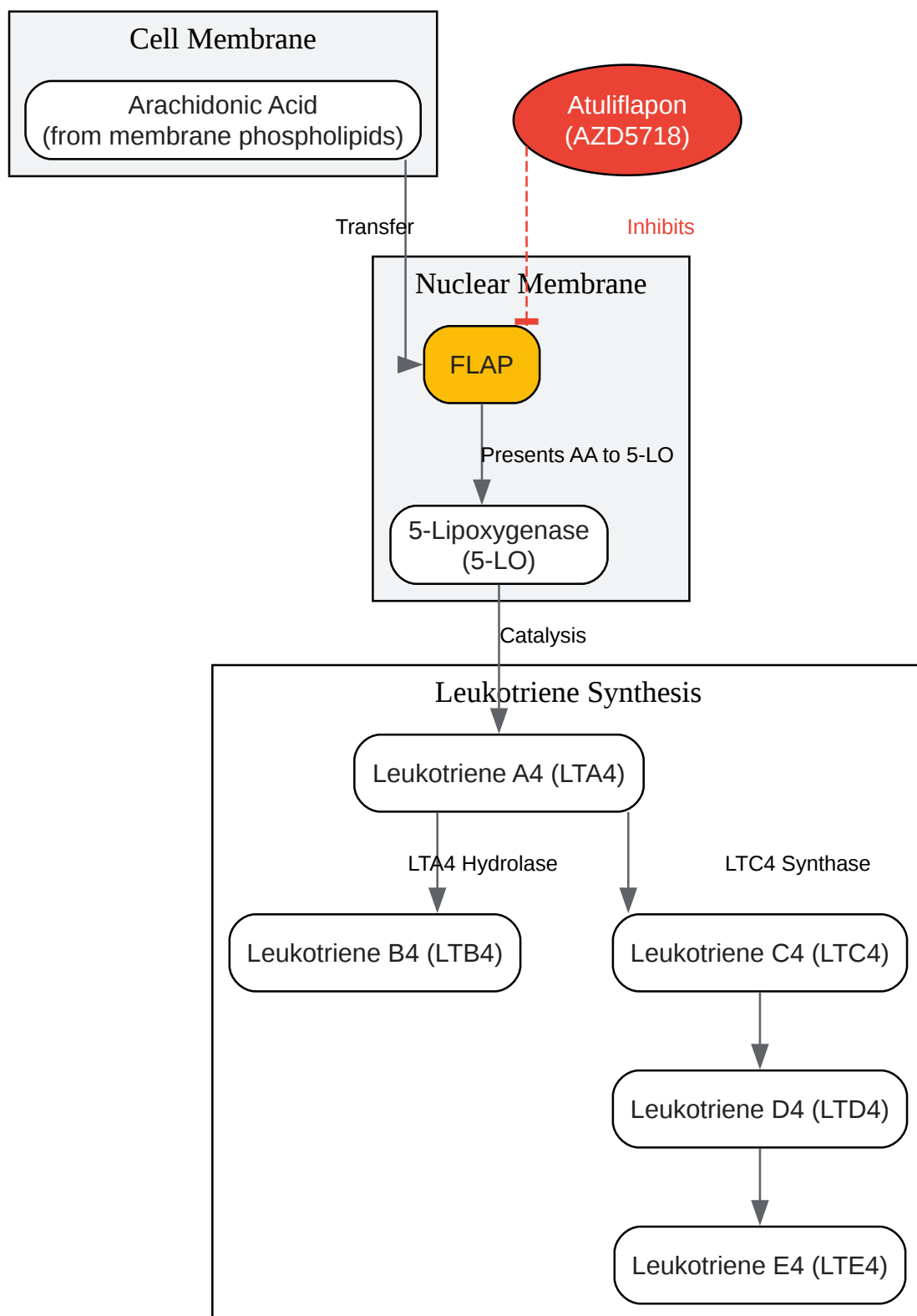
Quantitative Data Summary

The following table summarizes the in vitro and ex vivo potency of **Atuliflapon** from various assays.

Parameter	Assay Description	Value	Reference
IC50	FLAP Binding	2 nM	[6][7]
FLAP Binding Affinity	6.0 nM	[8]	
LTB4 Production in Human Whole Blood	39 nM	[6][9]	
LTB4 Production in Human Whole Blood (free)	2.0 nM	[8]	
Ex vivo LTB4 Inhibition	5.3 nM		
Urinary LTE4 Reduction	0.8 nM		
Kd	Equilibrium Dissociation Constant	4.4 nM (0.0044 $\mu\text{mol/L}$)	[1]
Koff	Estimated Binding Off-Rate	1.27 min ⁻¹	[1]
Weak Inhibition	OATP1B1 Transporter	IC50 = 2.3 μM	
BCRP Transporter	IC50 = 20 μM		

Signaling Pathway

The diagram below illustrates the leukotriene biosynthesis pathway and the point of inhibition by **Atuliflapon**.



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Caption: **Atuliflapon** inhibits FLAP on the nuclear membrane.

Experimental Protocols

FLAP Binding Assay (Competitive Radioligand)

This protocol determines the binding affinity of **Atuliflapon** to FLAP in a competitive manner using a radiolabeled FLAP inhibitor, such as [3H]MK-886.

Workflow:

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